

Storage and handling conditions for Fmoc-Gly-NH-CH₂-O-CH₂COOH.

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Compound of Interest

Compound Name: Fmoc-Gly-NH-CH₂-O-CH₂COOH

Cat. No.: B8092118

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Technical Support Center: Fmoc-Gly-NH-CH₂-O-CH₂COOH

This technical support guide provides detailed information on the storage, handling, and use of Fmoc-Gly-NH-CH₂-O-CH₂COOH, a linker commonly used in the synthesis of Antibody-Drug Conjugates (ADCs).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for Fmoc-Gly-NH-CH₂-O-CH₂COOH?

A1: Fmoc-Gly-NH-CH₂-O-CH₂COOH should be stored under specific conditions to ensure its stability and integrity. For long-term storage, it is recommended to store the powder at -20°C for up to three years or at 4°C for up to two years.^{[1][2]} Once in solvent, the solution should be stored at -80°C for up to six months or at -20°C for up to one month.^{[1][3][4][5][6]} To prevent degradation from multiple freeze-thaw cycles, it is advisable to aliquot the solution after preparation.^{[4][5]}

Q2: What is the proper way to handle Fmoc-Gly-NH-CH₂-O-CH₂COOH in the laboratory?

A2: Standard laboratory safety protocols should be followed when handling this compound. This includes using personal protective equipment (PPE) such as gloves, safety goggles, and a lab coat.^[7] Work should be conducted in a well-ventilated area or under a fume hood.^[8] Avoid

inhalation of dust and direct contact with skin and eyes.[7][8] In case of contact, wash the affected area thoroughly with soap and water.[8] If inhaled, move to fresh air.[7][8]

Q3: In which solvents is Fmoc-Gly-NH-CH₂-O-CH₂COOH soluble?

A3: Fmoc-Gly-NH-CH₂-O-CH₂COOH is soluble in polar organic solvents such as Dimethyl Sulfoxide (DMSO) and N,N-Dimethylformamide (DMF).[1][9] For instance, its solubility in DMSO is 175 mg/mL.[1] It is recommended to use ultrasonic treatment to aid dissolution.[1][5]

Q4: What is the primary application of Fmoc-Gly-NH-CH₂-O-CH₂COOH?

A4: This compound is primarily used as a linker in the synthesis of Antibody-Drug Conjugates (ADCs).[1][4][10][11] ADCs are a class of biopharmaceutical drugs designed as a targeted therapy for treating cancer.

Data Summary

Storage Conditions

| Form | Storage Temperature | Duration |
|------------|---------------------|-------------------------|
| Powder | -20°C | 3 years[1][2] |
| | 4°C | 2 years[1][2] |
| In Solvent | -80°C | 6 months[1][3][4][5][6] |
| | -20°C | 1 month[1][3][4][5][6] |

Solubility

| Solvent | Concentration | Notes |
|---------|-----------------------|---------------------------------------|
| DMSO | 175 mg/mL (455.28 mM) | Ultrasonic treatment may be needed[1] |

Troubleshooting Guide

Q1: I am observing incomplete coupling of Fmoc-Gly-NH-CH₂-O-CH₂COOH to my resin. What could be the cause and how can I fix it?

A1: Incomplete coupling can arise from several factors. Firstly, ensure that the resin was properly swelled before coupling.^[12] Secondly, the activation of the carboxylic acid group of the linker may be insufficient. Consider using a more potent activating agent like HATU or HCTU.^{[12][13]} A double coupling, where the coupling step is repeated, can also improve the yield.^[12] Finally, steric hindrance on the resin can be an issue; ensure the previous deprotection step was complete by performing a Kaiser test.^[12]

Q2: My final product shows deletion sequences after synthesis. What is the likely cause?

A2: Deletion sequences are often the result of incomplete coupling in one of the synthesis cycles.^[12] To troubleshoot, it is recommended to optimize the coupling time and consider using a more efficient activating agent.^[12] For challenging sequences, a double coupling strategy can be beneficial.^[14]

Q3: I am seeing premature cleavage of the Fmoc group during coupling. How can I prevent this?

A3: Premature Fmoc group cleavage can occur during slow coupling reactions.^[15] Ensure that the base used for activation, typically DIPEA, is not excessively strong or used in large excess. The stability of the Fmoc group is dependent on the base concentration, solvent, and temperature.^[15]

Experimental Protocols

Protocol: Coupling of Fmoc-Gly-NH-CH₂-O-CH₂COOH to Amino-Functionalized Resin

This protocol outlines the manual coupling of Fmoc-Gly-NH-CH₂-O-CH₂COOH to a rink amide resin.

1. Resin Swelling:

- Place the desired amount of rink amide resin in a solid-phase synthesis vessel.
- Add DMF (10-15 mL per gram of resin) and allow the resin to swell for at least 30-60 minutes at room temperature with gentle agitation.^[12]
- After swelling, drain the solvent.

2. Fmoc Deprotection of the Resin:

- Add a 20% (v/v) solution of piperidine in DMF to the swelled resin.
- Agitate the mixture for 5-20 minutes. A two-step treatment (e.g., 2 minutes followed by 10 minutes) is common.[\[12\]](#)[\[14\]](#)
- Drain the deprotection solution and wash the resin thoroughly with DMF (5-7 times) to remove residual piperidine.[\[12\]](#)

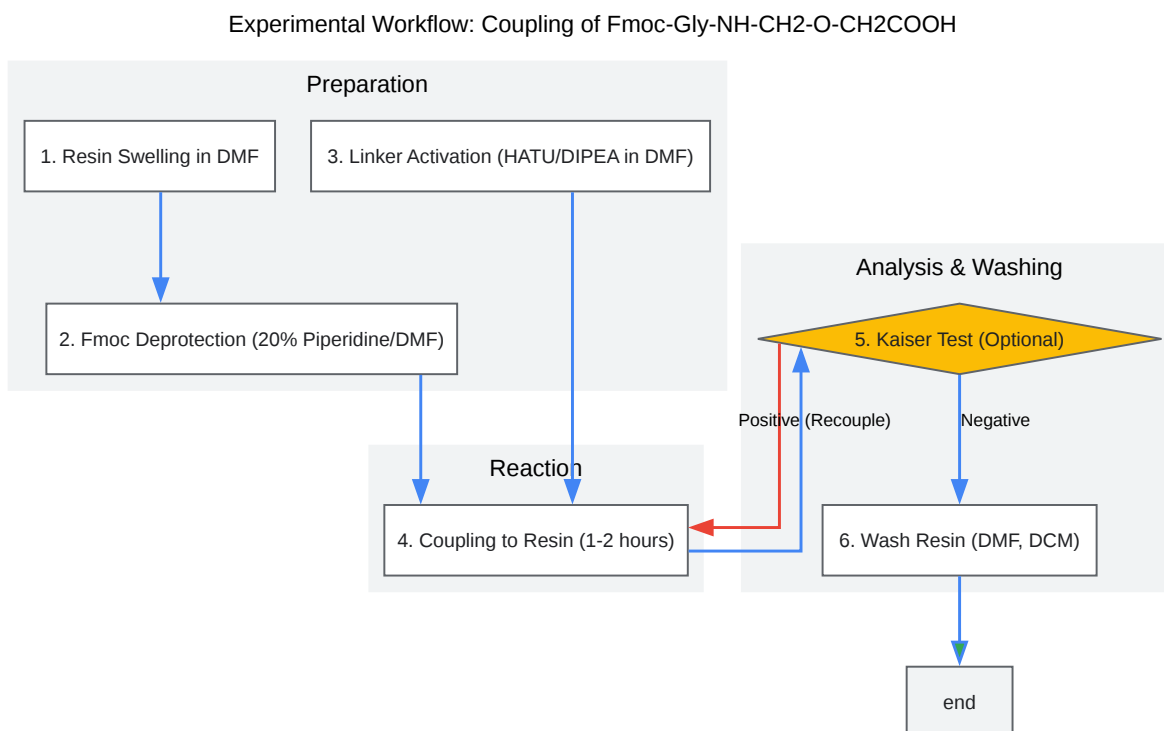
3. Activation of Fmoc-Gly-NH-CH₂-O-CH₂COOH:

- In a separate vial, dissolve Fmoc-Gly-NH-CH₂-O-CH₂COOH (3-5 equivalents relative to resin loading), an activating agent (e.g., HBTU or HATU, 3-5 equivalents), and a base (e.g., DIPEA, 6-10 equivalents) in DMF.
- Allow the mixture to pre-activate for a few minutes.[\[12\]](#)

4. Coupling to Resin:

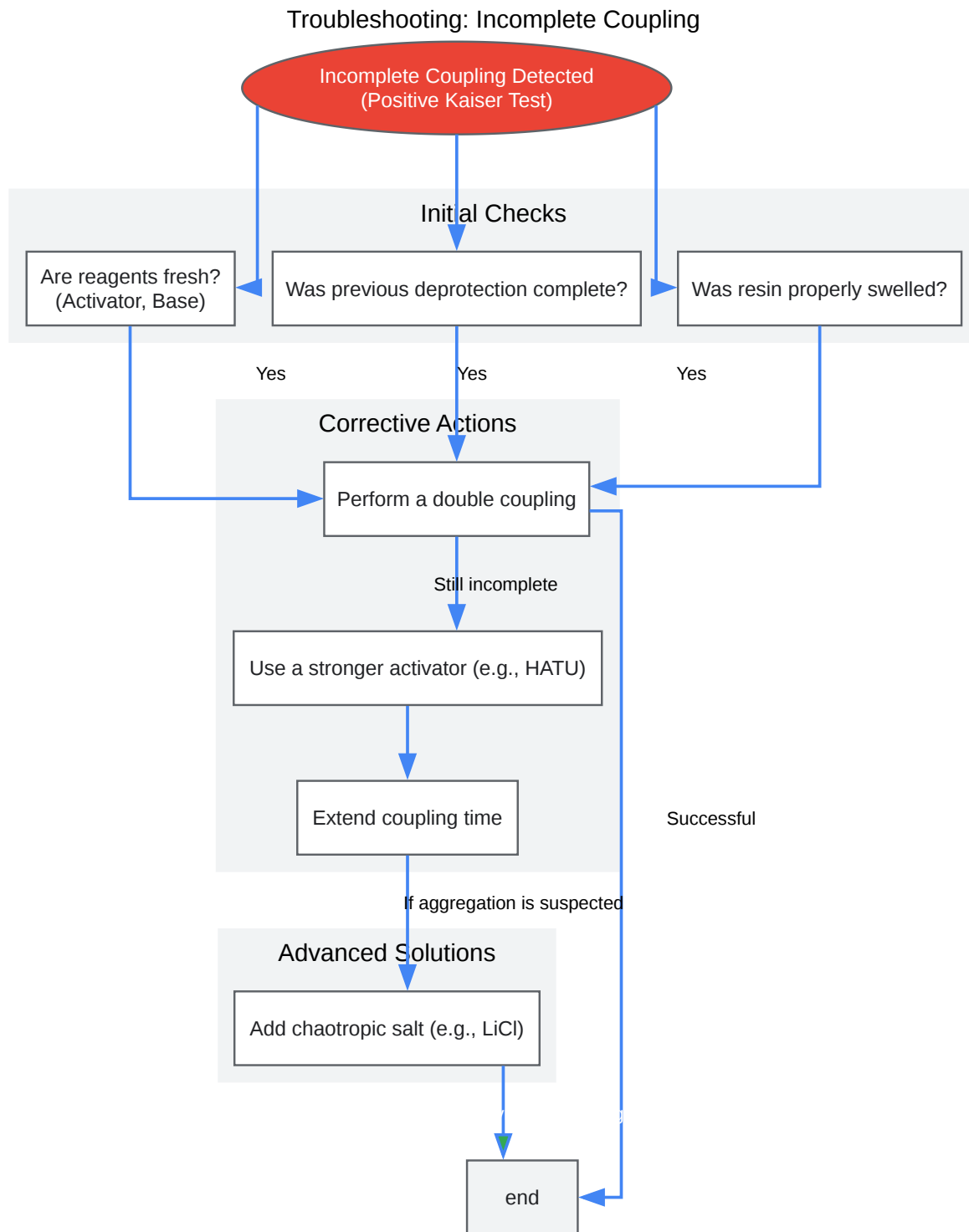
- Add the activated linker solution to the deprotected resin.
- Agitate the reaction mixture for 1-2 hours at room temperature.[\[12\]](#)
- Optional: Perform a Kaiser test to monitor the reaction. A negative result (yellow beads) indicates complete coupling. If the test is positive (blue beads), repeat the coupling step.[\[12\]](#)
- Drain the coupling solution and wash the resin thoroughly with DMF, followed by dichloromethane (DCM).[\[12\]](#)

Visualizations



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Caption: Workflow for coupling **Fmoc-Gly-NH-CH₂-O-CH₂COOH** to a solid support.



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Caption: Decision tree for troubleshooting incomplete coupling reactions.

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